

stability of 4-Amino-2,5-difluorobenzotrifluoride at room temperature

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Compound of Interest

Compound Name: 4-Amino-2,5-difluorobenzotrifluoride

Cat. No.: B051432

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An In-depth Technical Guide to the Stability of **4-Amino-2,5-difluorobenzotrifluoride** at Room Temperature

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability of **4-Amino-2,5-difluorobenzotrifluoride** at ambient temperatures. The information is compiled from publicly available safety data sheets and chemical properties information. This document is intended to assist researchers, scientists, and professionals in drug development in the safe handling, storage, and application of this compound.

Chemical Identity and Properties

4-Amino-2,5-difluorobenzotrifluoride is a substituted aniline derivative. Its key identifiers and physical properties are summarized below.

Property	Value
Chemical Name	4-Amino-2,5-difluorobenzotrifluoride
Synonyms	2,5-difluoro-4-(trifluoromethyl)aniline
CAS Number	114973-22-7[1]
Molecular Formula	C ₇ H ₄ F ₅ N
Molecular Weight	197.11 g/mol
Appearance	White crystalline solid
Boiling Point	196 °C[2]
Density	1.512 g/cm ³ [2]
Vapor Pressure	0.701 mmHg at 25 °C[2]

Stability Profile at Room Temperature

General assessments indicate that **4-Amino-2,5-difluorobenzotrifluoride** is a stable compound under standard room temperature conditions. However, specific quantitative data on its degradation rate at ambient temperature is not extensively documented in publicly available literature. The stability of the compound is contingent upon proper storage and handling, away from conditions that could induce decomposition.

Recommended Storage Conditions

To ensure maximum stability and shelf-life, the following storage conditions are recommended:

Condition	Recommendation
Temperature	Store in a cool place. Some suppliers recommend refrigeration (2-8°C) or storage at <15°C.
Atmosphere	Store under an inert gas atmosphere to prevent oxidation.
Container	Keep container tightly closed in a dry and well-ventilated place.[2]
Light Exposure	Store in a dark place to prevent light-induced degradation.

Incompatible Materials and Hazardous Decomposition

Contact with certain substances can lead to the decomposition of **4-Amino-2,5-difluorobenzotrifluoride**. It is crucial to avoid:

- Strong oxidizing agents
- Strong acids
- Strong reducing agents

In the event of decomposition, hazardous byproducts may be released, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen fluoride.[3]

Experimental Protocol for Stability Assessment

While specific stability studies for this compound are not readily available, a standard approach using High-Performance Liquid Chromatography (HPLC) can be employed to determine its stability over time at room temperature. The following is a generalized protocol.

Objective

To quantify the degradation of **4-Amino-2,5-difluorobenzotrifluoride** over a specified period at a controlled room temperature (e.g., 25°C).

Materials and Methods

- Sample Preparation: Prepare a stock solution of **4-Amino-2,5-difluorobenzotrifluoride** of known concentration in a suitable solvent (e.g., acetonitrile or methanol).
- Storage: Aliquot the stock solution into several sealed, airtight vials. Store one set of vials at the controlled room temperature (25°C) and another set under refrigerated conditions (2-8°C) as a control.
- Time Points: Analyze samples at predetermined intervals (e.g., 0, 1, 3, 6, and 12 months).
- HPLC Analysis:
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of acetonitrile and water.
 - Detection: UV detector at a wavelength determined by the UV spectrum of the compound.
 - Quantification: Use the peak area to determine the concentration of the parent compound at each time point. The appearance of new peaks may indicate degradation products.

Data Analysis

The percentage of the remaining **4-Amino-2,5-difluorobenzotrifluoride** at each time point relative to the initial concentration is calculated to determine the rate of degradation.

Visualized Workflows

The following diagrams illustrate key logical workflows relevant to the handling and stability assessment of **4-Amino-2,5-difluorobenzotrifluoride**.

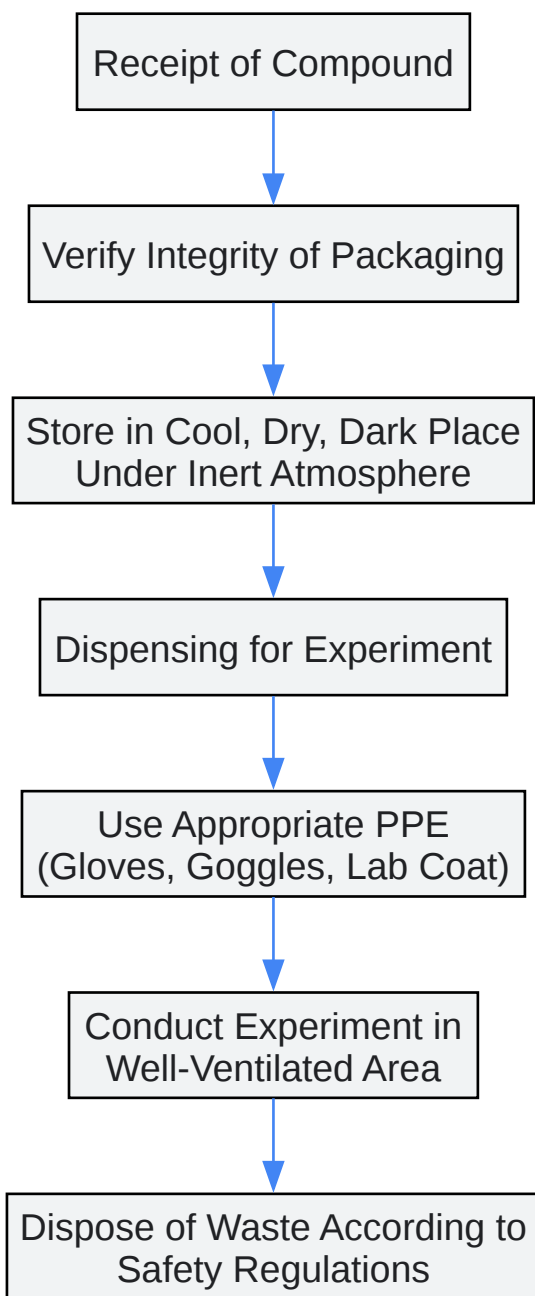


Figure 1: General Handling Workflow for 4-Amino-2,5-difluorobenzotrifluoride

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Figure 1: General Handling Workflow

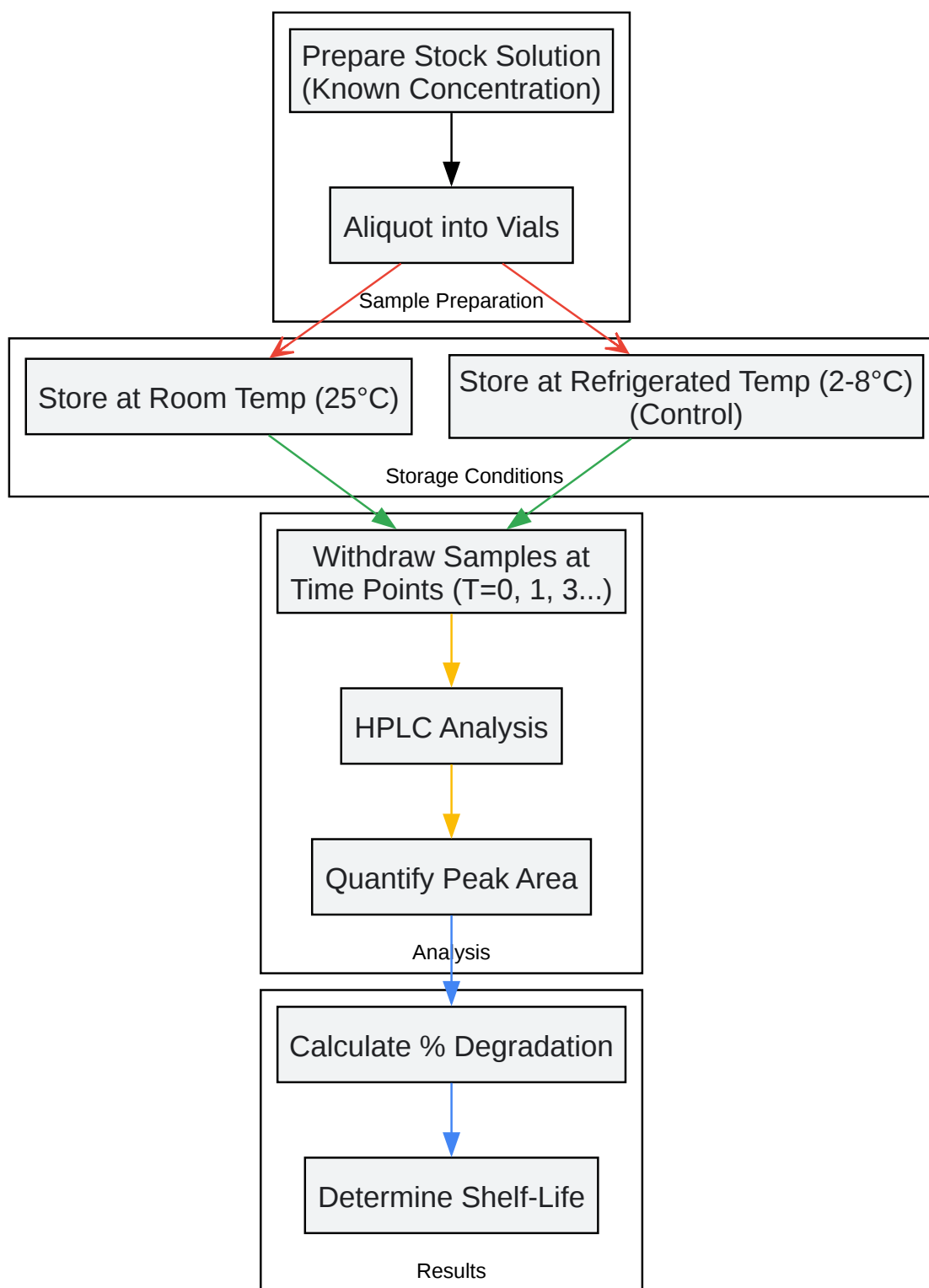


Figure 2: Stability Testing Experimental Workflow

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Figure 2: Stability Testing Workflow

Conclusion

4-Amino-2,5-difluorobenzotrifluoride is generally stable at room temperature, making it suitable for a variety of research and development applications. However, its stability is enhanced by storage in a cool, dry, dark environment under an inert atmosphere. For applications requiring stringent stability, it is recommended that researchers conduct their own stability studies using established methods such as HPLC to quantify degradation under their specific experimental conditions. Adherence to proper handling and storage protocols is paramount to ensure the integrity of the compound and the safety of laboratory personnel.

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